

Gisadenafil besylate lower urinary tract symptoms study

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Compound Focus: Gisadenafil Besylate

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Introduction to Gisadenafil Besylate

Gisadenafil besylate (UK-369,003) is a specific, orally bioactive phosphodiesterase-5 (PDE5) inhibitor. Its development for the treatment of LUTS associated with Benign Prostatic Hyperplasia (BPH) and for erectile dysfunction was discontinued, and no recent development has been reported for these indications [1].

- **Mode of Action:** As a PDE5 inhibitor, gisadenafil prevents the degradation of the secondary messenger cyclic guanosine monophosphate (cGMP), thereby prolonging and enhancing cGMP-mediated signal transduction [2] [1].
- **Selectivity Profile:** It demonstrates high selectivity for PDE5, with a significant margin over other phosphodiesterases, which is a common feature of this drug class intended to minimize off-target effects [2].

Quantitative Pharmacological Data

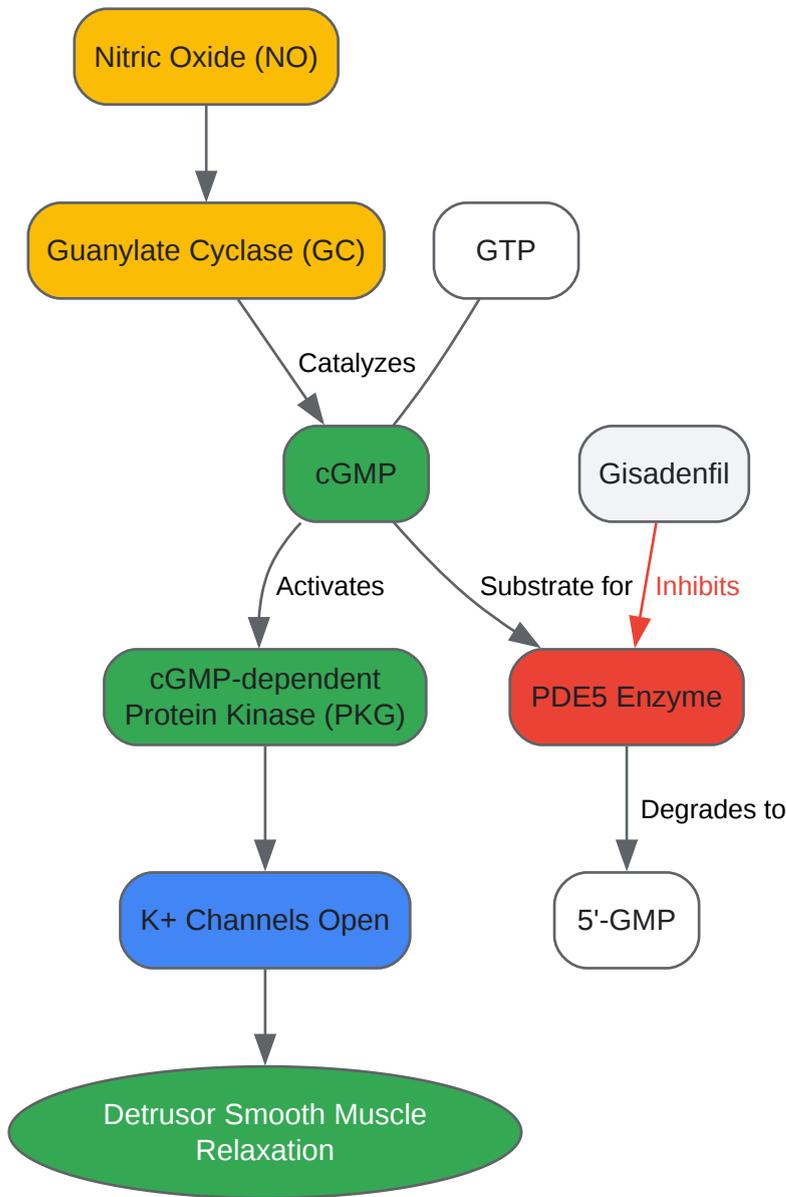
The table below summarizes key in vitro and in vivo pharmacological data for gisadenafil besylate.

Parameter	Details
Molecular Formula	C ₂₉ H ₃₉ N ₇ O ₈ S ₂ [2]

Parameter	Details
Molecular Weight	677.79 g/mol [2]
PDE5A IC ₅₀	3.6 nM [2]
PDE1A IC ₅₀	9.1 μM [2]
Selectivity (PDE1A/PDE5A)	~2500-fold [2]
In Vivo Model (Hypercapnia)	Male Tat-transgenic mice [3]
In Vivo Dose	2 mg/kg [3]
Route of Administration	Intraperitoneal (IP) injection [3]

Mechanism of Action and Signaling Pathway

The therapeutic potential of PDE5 inhibitors like gisadenfil for LUTS is linked to their role in relaxing smooth muscle in the lower urinary tract. The following diagram illustrates the key signaling pathways involved, based on studies of PDE5 inhibitors in human detrusor (bladder) smooth muscle [4].



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The core mechanism involves the **NO-cGMP signaling pathway** [4] [3]. Nitric Oxide (NO) activates guanylate cyclase (GC), which produces cGMP. cGMP promotes smooth muscle relaxation through its effector, protein kinase G (PKG). Gisadenfil exerts its effect by inhibiting PDE5, the enzyme that breaks down cGMP, thereby elevating intracellular cGMP levels and enhancing relaxation.

Research on human detrusor muscle suggests that the relaxation induced by PDE5 inhibitors like sildenafil (and potentially gisadenfil) is complex, involving not only the cGMP pathway but also interactions with **cAMP signaling and the opening of calcium-activated potassium channels** (specifically BKCa and SKCa) [4]. This multi-pathway mechanism is illustrated in the diagram.

Experimental Protocols

While detailed protocols specifically for gisadenfil in LUTS are not available in the public domain, the following are generalized protocols based on standard methodologies used to evaluate PDE5 inhibitors.

Protocol 1: In Vitro PDE Enzyme Inhibition Assay

This protocol is used to determine the IC_{50} value of gisadenfil against PDE5 and other isoenzymes to establish potency and selectivity [2].

- **Objective:** To measure the concentration of gisadenfil that inhibits 50% of PDE5 enzyme activity (IC_{50}).
- **Materials:**
 - Recombinant human PDE5A and PDE1A isoenzymes.
 - Gisadenfil besylate (prepare serial dilutions in DMSO).
 - Substrate: [3H]-cGMP.
 - Reaction Buffer.
 - Scintillation counter.
- **Procedure:** a. Incubate the PDE enzyme with various concentrations of gisadenfil and the substrate [3H]-cGMP. b. Terminate the reaction and separate the hydrolyzed product. c. Quantify the remaining radioactivity using a scintillation counter. d. Calculate the percentage of enzyme activity inhibition at each drug concentration and determine the IC_{50} value using non-linear regression analysis.

Protocol 2: In Vivo Assessment in a Cerebrovascular Reactivity Model

This protocol is adapted from a study that investigated gisadenfil's ability to restore vascular function in a mouse model of HIV-associated neuroinflammation, demonstrating its functional in vivo PDE5 inhibitory activity [3].

- **Objective:** To evaluate the efficacy of gisadenfil in restoring normal vascular reactivity in response to a hypercapnic challenge.
- **Animal Model:** Male Tat-transgenic (Tat-tg) mice (8 weeks old) and wild-type controls.
- **Drug Administration:**
 - **Formulation:** Gisadenfil besylate is suspended in a vehicle of 5% DMSO and 95% physiological saline [3].

- **Dosage:** 2 mg/kg [3].
- **Route:** Intraperitoneal (IP) injection [3].
- **Timing:** Administer 2 hours prior to the hypercapnic challenge [3].
- **Hypercapnic Challenge & Measurement:** a. Expose mice to a brief, moderate hypercapnia (e.g., 6% CO₂) for 30 seconds. b. Measure changes in cortical blood flow using laser Doppler flowmetry. c. In parallel, use in vivo two-photon imaging to assess the diameter changes of cortical arterioles.
- **Data Analysis:** Compare the percentage increase in blood flow and vessel dilation between gisadenfil-treated and vehicle-treated Tat-tg mice and wild-type controls.

Discussion and Research Implications

The available data on gisadenfil, though limited, provides a template for profiling a PDE5 inhibitor for potential urological applications.

- **Mechanistic Rationale for LUTS:** The biological rationale for investigating gisadenfil in LUTS is supported by evidence from other PDE5 inhibitors. Studies show that sildenafil can improve urinary symptom scores (IPSS) and objective parameters like urinary flow rate in men with LUTS/BPH [5] [6]. The relaxation of human detrusor smooth muscle by sildenafil via cGMP, cAMP, and potassium channels provides a direct potential mechanism of action for storage symptoms [4].
- **Research Applications:** The presented protocols can be adapted to:
 - **Lead Optimization:** Compare the potency and selectivity of novel PDE5 inhibitors against gisadenfil as a benchmark.
 - **Mechanistic Studies:** Further elucidate the contribution of different signaling pathways (cGMP vs. cAMP) to bladder relaxation.
 - **Disease Modeling:** Investigate the efficacy of PDE5 inhibition in other preclinical models of bladder dysfunction.

Conclusion

Although gisadenfil besylate did not progress to clinical use for LUTS, its well-characterized preclinical profile serves as a valuable reference for researchers. The integrated data on its pharmacology, mechanism of action, and experimental approaches provides a framework for the continued development of PDE5-targeted therapies for lower urinary tract disorders.

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References

1. GIsadenafil for erectile dysfunction - New Drug Approvals [newdrugapprovals.org]
2. GIsadenafil besylate (UK 369003-26) | Phosphodiesterase(PDE) [invivochem.com]
3. Transient hypercapnia reveals an underlying cerebrovascular ... [pmc.ncbi.nlm.nih.gov]
4. Signalling pathways involved in sildenafil-induced relaxation ... [pmc.ncbi.nlm.nih.gov]
5. Sildenafil influences lower urinary tract symptoms [pubmed.ncbi.nlm.nih.gov]
6. Assess the Mean Change in Outcomes of Sildenafil ... [hal.science]

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